

# IUPAC name and synonyms for 4,4'-Dibromobiphenyl

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## Compound of Interest

Compound Name: **4,4'-Dibromobiphenyl**

Cat. No.: **B048405**

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## An In-depth Technical Guide to 4,4'-Dibromobiphenyl

This technical guide provides comprehensive information on **4,4'-Dibromobiphenyl**, catering to researchers, scientists, and professionals in drug development. It covers its chemical identity, physicochemical properties, spectral data, experimental protocols, and relevant biological interactions.

## Chemical Identity

The nomenclature and various identifiers for **4,4'-Dibromobiphenyl** are crucial for accurate documentation and database searches.

IUPAC Name: 1-bromo-4-(4-bromophenyl)benzene[1][2][3]

Synonyms: A variety of synonyms are used in literature and commercial listings for this compound.[1][2][3][4][5][6]

- 4,4'-Dibromo-1,1'-biphenyl[4]
- 4,4'-Dibromodiphenyl[1][4]
- p,p'-Dibromobiphenyl[1][6]
- PBB 15[1][4][5]

- NSC-2098[1]
- 1,1'-Biphenyl, 4,4'-dibromo-[1][6]

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **4,4'-Dibromobiphenyl**. This data is essential for its handling, application in synthesis, and analytical characterization.

Property	Value	Reference
CAS Number	92-86-4	[1][2][4][7][8][9][10]
Molecular Formula	C <sub>12</sub> H <sub>8</sub> Br <sub>2</sub>	[1][7][8][9][10]
Molecular Weight	312.00 g/mol	[1][4][7][10]
Appearance	White to off-white crystalline solid/powder	[8][11]
Melting Point	163-165 °C	[4][7]
Boiling Point	355-360 °C	[4][7][8]
Density	~1.67 g/cm <sup>3</sup>	[12]
Solubility	Insoluble in water; soluble in organic solvents like benzene, toluene, and chloroform.	[12][13]

## Spectral Data

Spectral data is fundamental for the structural elucidation and purity assessment of **4,4'-Dibromobiphenyl**.

Spectral Technique	Key Data Points	Reference
<sup>1</sup> H NMR	(CDCl <sub>3</sub> , 300 MHz) δ (ppm): 7.55 (d, J=8.6 Hz, 4H), 7.40 (d, J=8.6 Hz, 4H)	[12]
<sup>13</sup> C NMR	(CDCl <sub>3</sub> ) δ (ppm): 139.1, 132.3, 128.8, 121.7	[14]
Mass Spectrometry (EI)	m/z: 312 (M <sup>+</sup> ), 310, 314, 152, 76	[1][6][15]
Infrared (IR)	KBr disc: Key peaks corresponding to C-H stretching (aromatic), C=C stretching (aromatic), and C-Br stretching.	[11][16]

## Experimental Protocols

Detailed methodologies for the synthesis and purification of **4,4'-Dibromobiphenyl** are provided below.

### Synthesis via Direct Bromination of Biphenyl

This protocol is a modification of the method described by Buckles, Hausman, and Wheeler, involving the vapor-phase bromination of biphenyl.[17]

#### Materials:

- Biphenyl (finely powdered): 15.4 g (0.1 mole)
- Bromine: 39 g (12 mL, 0.24 mole)
- Benzene (for recrystallization)
- 10% Sodium sulfite or bisulfite solution

#### Equipment:

- 10-inch desiccator with a porcelain rack
- 10-cm evaporating dish
- Fume hood
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Place 15.4 g of finely powdered biphenyl in a suitable container and spread it on the rack inside the desiccator.
- In a 10-cm evaporating dish placed under the rack, carefully add 39 g of bromine.
- Close the desiccator, ensuring a very small opening (e.g., by slightly opening the stopcock if using a vacuum desiccator) to allow for the escape of the hydrogen bromide gas produced. [17]
- Leave the biphenyl in contact with the bromine vapor for at least 8 hours, or overnight, at ambient temperature.[17]
- After the reaction period, carefully remove the resulting orange solid from the desiccator in a fume hood.
- Allow the solid to stand in the open air under a hood for at least 4 hours to let excess bromine and hydrogen bromide evaporate.[17]
- The crude product can be washed with a 10% sodium sulfite solution to remove any remaining bromine.
- For purification, dissolve the crude product (~30 g) in approximately 75 mL of hot benzene, filter the solution while hot, and then cool it to about 15°C to crystallize the product.[17]
- Collect the crystals by filtration, wash with a small amount of cold benzene, and dry to obtain pure **4,4'-Dibromobiphenyl**.

Expected Yield: 75–77% (23.4–24.0 g).[17]

## Purification by Recrystallization

A general method for purification is recrystallization from a suitable solvent.

Procedure:

- Dissolve the crude **4,4'-Dibromobiphenyl** in a minimum amount of a hot solvent, such as methanol or benzene.[7][17]
- If the solution contains insoluble impurities, perform a hot filtration.
- Allow the filtrate to cool slowly to room temperature, and then cool further in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small portion of the cold solvent and dry them under vacuum.

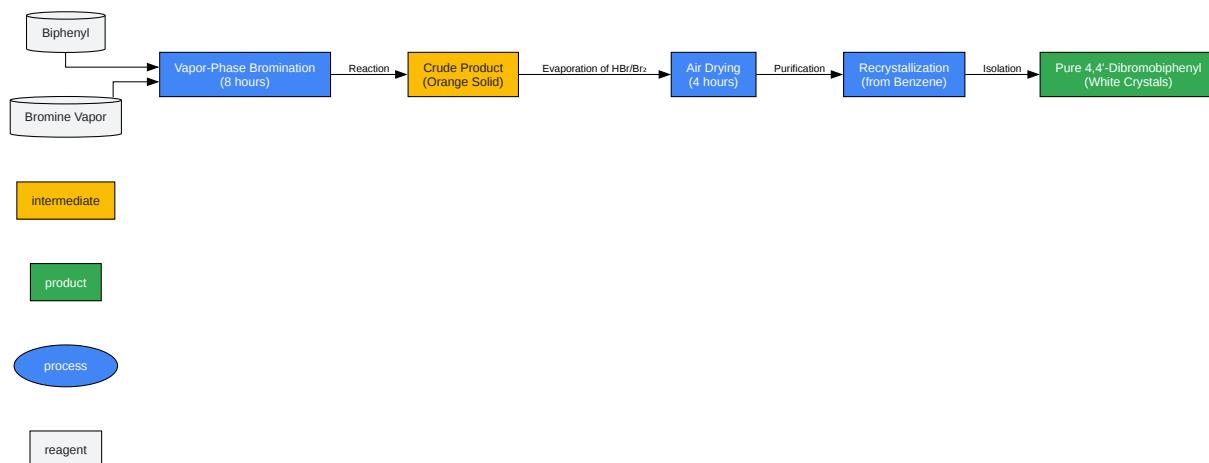
## Biological Interaction and Significance

Due to its structural similarity to polychlorinated biphenyls (PCBs), **4,4'-Dibromobiphenyl** is a compound of interest in toxicology and environmental science.[11] It is considered a persistent organic pollutant.[11]

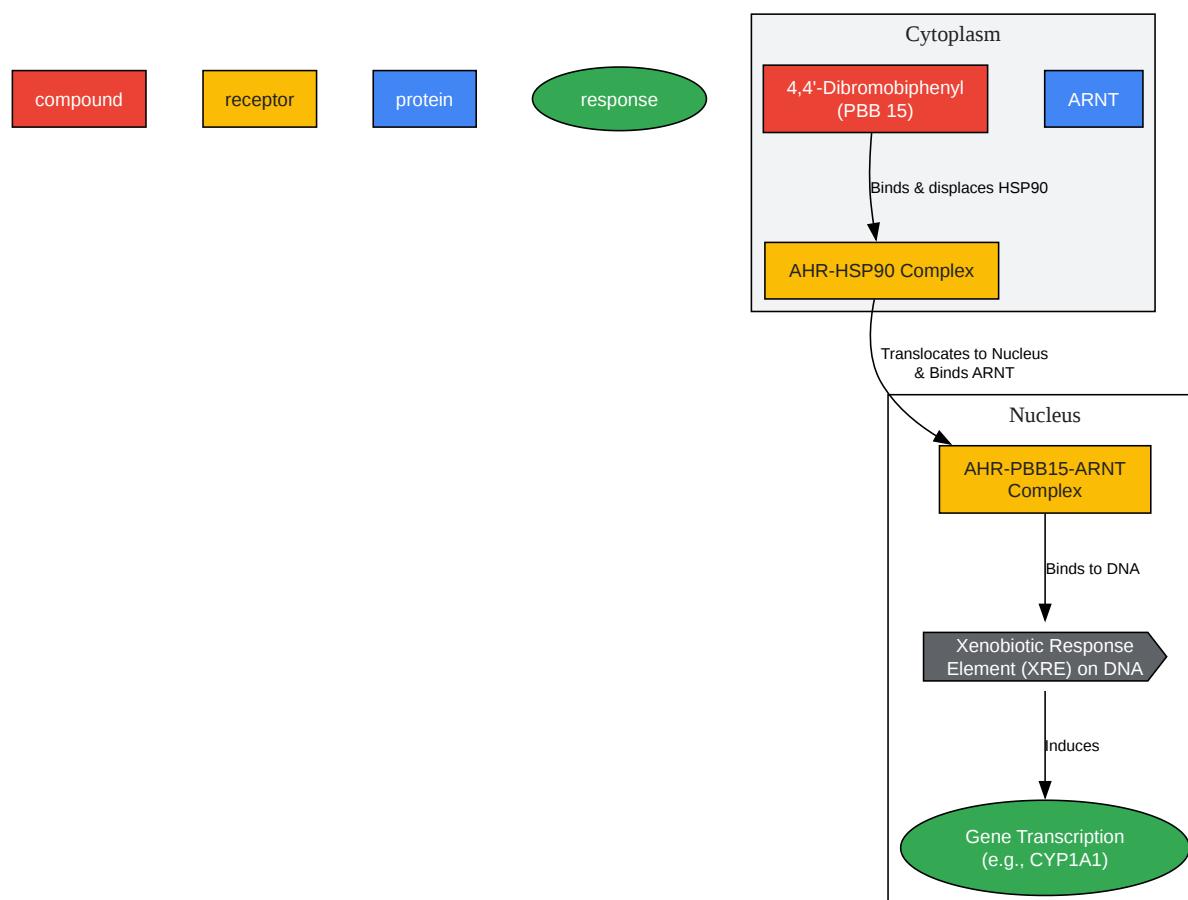
Like other polyhalogenated aromatic hydrocarbons, it can interact with cellular pathways involved in xenobiotic metabolism. It has been shown to induce drug-metabolizing enzymes, a process often mediated by the Aryl Hydrocarbon Receptor (AHR).[1] Chronic exposure may have adverse effects on the liver, thyroid, and nervous system.[11]

## Visualizations

The following diagrams illustrate the experimental workflow for the synthesis of **4,4'-Dibromobiphenyl** and its potential biological pathway interaction.

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Caption: Synthesis and purification workflow for **4,4'-Dibromobiphenyl**.

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Caption: AHR pathway activation by **4,4'-Dibromobiphenyl**.

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## References

- 1. 4,4'-Dibromobiphenyl | C12H8Br2 | CID 7110 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4,4'-Dibromobiphenyl, 98+% | Fisher Scientific [fishersci.ca]
- 3. 4,4'-Dibromobiphenyl, 99% | Fisher Scientific [fishersci.ca]
- 4. 4,4'-ジブロモビフェニル 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. 1,1'-Biphenyl, 4,4'-dibromo- [webbook.nist.gov]
- 7. 4,4'-Dibromobiphenyl | 92-86-4 [chemicalbook.com]
- 8. chemimpex.com [chemimpex.com]
- 9. 4,4'-Dibromobiphenyl, 99% 500 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 10. scbt.com [scbt.com]
- 11. guidechem.com [guidechem.com]
- 12. 4,4-Dibromobiphenyl, CAS No. 92-86-4 - iChemical [ichemical.com]
- 13. solubilityofthings.com [solubilityofthings.com]
- 14. spectratabase.com [spectratabase.com]
- 15. ez.restek.com [ez.restek.com]
- 16. 4,4'-Dibromobiphenyl(92-86-4) IR Spectrum [m.chemicalbook.com]
- 17. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [IUPAC name and synonyms for 4,4'-Dibromobiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b048405#iupac-name-and-synonyms-for-4-4-dibromobiphenyl>

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